

A-Technical-Guide-to-Decyl- β -D-maltopyranoside-in-Glycobiology-Research-

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Compound of Interest

Compound Name: *Decyl-beta-D-maltopyranoside*

Cat. No.: *B1588118*

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Introduction:-The-Role-of-Detergents-in-Glycobiology

Glycobiology, -a-field-dedicated-to-understanding-the- multifaceted-roles-of-carbohydrates-in-health-and-disease, -often-confronts-the-challenge-of-studying-glycoproteins-and-other-glycosylated-molecules-within-their-native-membrane-environment. -The-extraction-and-stabilization-of-these-molecules-are-paramount-for-their-structural-and-functional-characterization. -This-is-where-detergents, -such-as-Decyl- β -D-maltopyranoside-(DM), -play-a-pivotal-role. -DM, -a-non-ionic-detergent, -has-emerged-as-a-valuable-tool-for-researchers-due-to-its-mild-nature-and-effectiveness-in-solubilizing-and-stabilizing-membrane-proteins-while-preserving-their-delicate-structures-[cite:-4]. -This-guide-provides-an-in-depth-exploration-of-the-applications-of-Decyl- β -D-maltopyranoside-in-glycobiology-research, -offering-both-theoretical-insights-and-practical-protocols.

Understanding-Decyl- β -D-maltopyranoside-(DM):-Key-Properties

Decyl- β -D-maltopyranoside-is-a-glycosidic-surfactant-with-a-structure-comprising-a-hydrophilic-maltose-headgroup-and-a-hydrophobic-ten-carbon-alkyl-chain-[cite:-4,-10]. -This-amphipathic-nature-allows-it-to-interact-with-both-the-hydrophobic-lipid-bilayer-of-cell-

membranes-and-the-aqueous-environment,-facilitating-the-extraction-of-membrane-associated-proteins.

Critical-Micelle-Concentration-(CMC)

A-crucial-property-of-any-detergent-is-its-Critical-Micelle-Concentration-(CMC),-the-concentration-at-which-detergent-monomers-begin-to-self-assemble-into-micelles-[cite:-13].-For-Decyl- β -D-maltopyranoside,-the-CMC-is-approximately-1.6-1.8-mM-[cite:-6,-11,-16].-Working-above-the-CMC-is-essential-for-the-effective-solubilization-of-membrane-proteins,-as-the-micelles-create-a-hydrophobic-environment-that-shields-the-protein's-transmembrane-domains-from-the-aqueous-buffer.

Physicochemical-Properties-of-Decyl- β -D-maltopyranoside

Property	Value	Source
Molecular Weight	482.56 g/mol	[1]
Critical Micelle Concentration (CMC)	1.6 - 2.2 mM	[2] [3] [4] [5]
Aggregation Number	~48	Not explicitly found in search results
Micelle Molecular Weight	~40 kDa	[3]
Form	Powder/Crystalline solid	[5]

Core-Applications-in-Glycobiology-Research

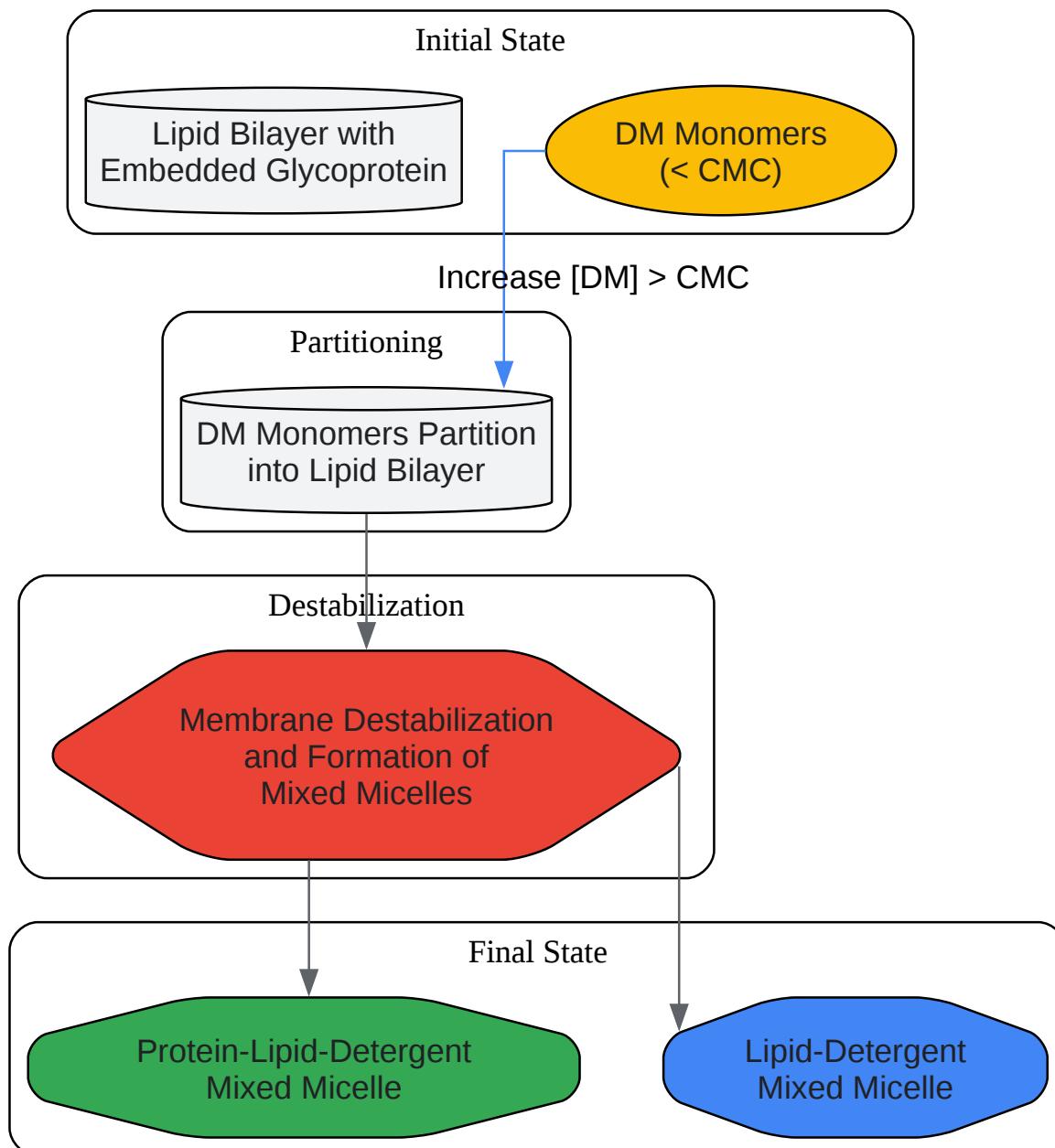
The-mild,-non-denaturing-properties-of-Decyl- β -D-maltopyranoside-make-it-a-versatile-detergent-for-a-range-of-applications-in-glycobiology.

1.-Solubilization-and-Purification-of-Glycoproteins

A-primary-application-of-DM-is-the-extraction-of-glycoproteins-from-cellular-membranes.-Its-ability-to-disrupt-lipid-lipid-and-protein-lipid-interactions-without-significantly-disrupting-protein-protein-interactions-is-key-to-maintaining-the-structural-and-functional-integrity-of-the-

solubilized-protein-[cite:-14].-Once-solubilized,-the-glycoprotein-can-be-purified-using-various-chromatography-techniques.

Experimental-Workflow:-Glycoprotein-Solubilization-and-Purification



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